

# 2,3-Divinylbutadiene: A Technical Overview of an Elusive Conjugated Diene

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## Compound of Interest

Compound Name: 2,3-Divinylbutadiene

Cat. No.: B15401607

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide addresses the physical and chemical properties of **2,3-Divinylbutadiene** (CAS Number: 3642-21-5). It is important to note that publicly available experimental data for this specific compound is exceptionally scarce. Consequently, this document provides a combination of the limited available information and predicted properties based on the well-understood chemistry of analogous conjugated dienes.

## Core Properties of 2,3-Divinylbutadiene

Due to the limited experimental data, a comprehensive quantitative summary is not possible. The table below outlines the fundamental identifiers for **2,3-Divinylbutadiene**.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>10</sub>
CAS Number	3642-21-5

Further experimental values for properties such as molecular weight, density, boiling point, melting point, and solubility are not readily available in surveyed literature.

## Expected Physical and Chemical Properties

Based on the behavior of structurally similar compounds, such as 2,3-dimethyl-1,3-butadiene, the following characteristics for **2,3-Divinylbutadiene** can be anticipated:

#### Physical Properties:

- **Appearance:** Likely a colorless liquid at room temperature.
- **Solubility:** Expected to be soluble in common organic solvents and insoluble in water, a characteristic of non-polar hydrocarbons.

#### Chemical Properties:

- **Stability:** As a conjugated diene, **2,3-Divinylbutadiene** is likely to be reactive and may be prone to polymerization, especially upon exposure to heat, light, or certain catalysts. For stabilization during storage, an inhibitor such as butylated hydroxytoluene (BHT) might be necessary.
- **Reactivity:** The core of **2,3-Divinylbutadiene**'s chemistry lies in its conjugated diene structure. This arrangement of alternating double and single bonds makes it a prime candidate for several important organic reactions.

## Key Chemical Reactions

The chemical behavior of **2,3-Divinylbutadiene** is expected to be dominated by reactions characteristic of conjugated dienes.

### Diels-Alder Reaction

One of the most significant reactions for conjugated dienes is the [4+2] cycloaddition, or Diels-Alder reaction. In this reaction, the diene reacts with a dienophile (an alkene or alkyne) to form a six-membered ring. **2,3-Divinylbutadiene**, with its central diene motif, would readily participate in such reactions. The vinyl substituents at the 2 and 3 positions would influence the electronic properties and steric hindrance of the reaction, potentially affecting reaction rates and the stereochemistry of the resulting cyclohexene derivative.

Caption: General schematic of a Diels-Alder reaction involving **2,3-Divinylbutadiene**.

## Polymerization

Similar to other butadiene derivatives, **2,3-Divinylbutadiene** is expected to undergo polymerization. This can occur via different mechanisms, including free-radical, anionic, or cationic polymerization, to form polymers with a polybutadiene backbone and pendant vinyl groups. These pendant vinyl groups could be sites for further chemical modification or cross-linking.

## Experimental Protocols

Detailed, validated experimental protocols for the synthesis, purification, and analysis of **2,3-Divinylbutadiene** are not readily available in the public domain. General synthetic strategies for 2,3-disubstituted butadienes often involve the dehydration of corresponding diols or dehydrohalogenation of dihalides. However, without specific literature, these remain theoretical approaches for this particular compound.

## Safety and Handling

Specific safety and handling information for **2,3-Divinylbutadiene** is not available. However, based on analogous compounds like 1,3-butadiene and 2,3-dimethyl-1,3-butadiene, it should be handled with caution. It is likely to be a flammable liquid and vapor. Appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn, and work should be conducted in a well-ventilated area, such as a fume hood.

In conclusion, while **2,3-Divinylbutadiene** is an interesting molecule from a structural standpoint, there is a significant lack of empirical data concerning its physical and chemical properties. The information presented here is largely based on established principles of organic chemistry and data from related compounds. Further experimental investigation is required to fully characterize this elusive diene.

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